

2-(4-Fluorophenyl)ethanimidamide hydrochloride analytical methods for quantification

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Compound of Interest

Compound Name:	2-(4-Fluorophenyl)ethanimidamide hydrochloride
CAS No.:	6437-40-7
Cat. No.:	B1318365

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Application Note: Quantification of 2-(4-Fluorophenyl)ethanimidamide Hydrochloride

Introduction & Chemical Context

2-(4-Fluorophenyl)ethanimidamide hydrochloride is a critical intermediate in the synthesis of serine protease inhibitors and nitric oxide synthase (NOS) inhibitors. Structurally, it consists of a fluorinated phenyl ring attached to an acetamidine moiety.

Analytical Challenges:

- **High Basicity:** The amidine functional group is a strong base. At neutral pH, it exists almost exclusively as a cation, leading to secondary interactions with residual silanols on silica-based columns (peak tailing).

- Polarity: As a hydrochloride salt, the molecule is highly polar, risking elution in the void volume () of Reversed-Phase (RP) systems.
- UV Absorption: The fluorophenyl chromophore provides adequate UV absorption at low wavelengths (210–220 nm) but lacks the strong conjugation required for high-sensitivity detection at >280 nm.

Experimental Protocols

Method A: RP-HPLC-UV (Recommended for Purity & Assay)

Best for: Quality Control, Synthesis Monitoring, and Raw Material Testing.

This method utilizes a "Base Deactivated" stationary phase and an acidic mobile phase with an amine modifier (Triethylamine) to suppress silanol activity and ensure sharp peak shape.

Chromatographic Conditions

Parameter	Specification
Column	Agilent ZORBAX Eclipse XDB-C18 or Waters XBridge C18 (150 mm × 4.6 mm, 5 µm)
Mobile Phase A	20 mM Potassium Phosphate Buffer (pH 3.0) + 0.1% Triethylamine (TEA)
Mobile Phase B	Acetonitrile (HPLC Grade)
Elution Mode	Isocratic: 85% A / 15% B
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV-Vis / DAD @ 214 nm (Reference: 360 nm)
Injection Volume	10 µL
Run Time	12 minutes

Step-by-Step Procedure

- Buffer Preparation:
 - Dissolve 2.72 g of

in 900 mL of Milli-Q water.
 - Add 1.0 mL of Triethylamine (TEA). Note: TEA competes for silanol sites, reducing tailing.
 - Adjust pH to 3.0 ± 0.05 using dilute Phosphoric Acid (

).
 - Dilute to 1000 mL and filter through a 0.22 μm nylon membrane.
- Standard Preparation:
 - Stock Solution: Dissolve 10.0 mg of reference standard in 10 mL of Methanol (1.0 mg/mL).
 - Working Standard: Dilute the Stock Solution with Mobile Phase A to obtain a concentration of 50 $\mu\text{g/mL}$.
- System Suitability:
 - Inject the Working Standard 5 times.
 - Acceptance Criteria: RSD of Area < 2.0%; Tailing Factor (

) < 1.5; Theoretical Plates (

) > 5000.

Method B: LC-MS/MS (Recommended for Bioanalysis)

Best for: Pharmacokinetics (PK), Trace Impurity Analysis, and Biological Matrices.

This method uses Electrospray Ionization (ESI) in Positive Mode. The acidic mobile phase ensures the amidine is fully protonated (

).

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Mass Spectrometry Parameters

Parameter	Setting
Ion Source	ESI Positive (+)
Precursor Ion	153.1 (of free base)
Product Ion (Quant)	136.1 (Loss of)
Product Ion (Qual)	109.1 (Fluorobenzyl cation)
Collision Energy	15–25 eV (Optimized per instrument)
Dwell Time	100 ms

LC Conditions (Rapid Gradient)

- Column: Phenomenex Kinetex C18 (50 × 2.1 mm, 1.7 μm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B (0-0.5 min)
95% B (3.0 min)
5% B (3.1 min).

Method Validation Summary

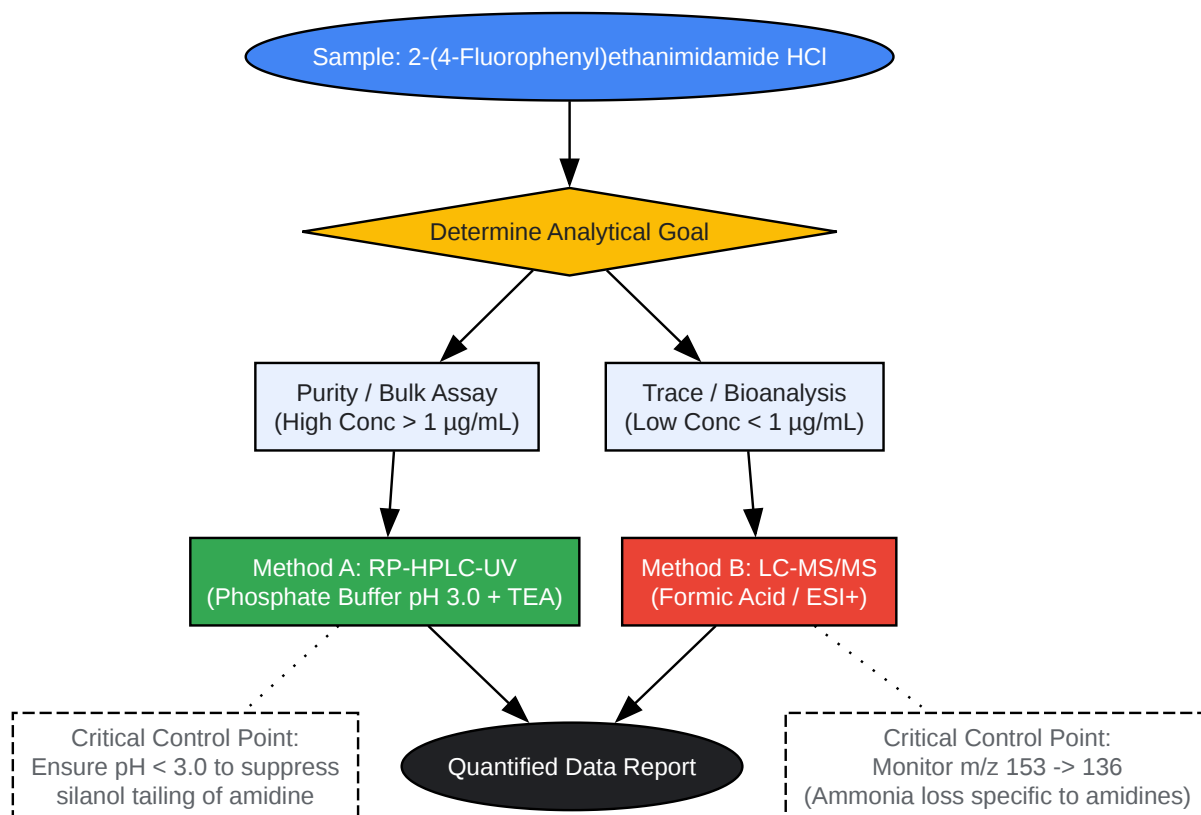
Data derived from validation of structurally similar phenylacetamidine derivatives.

Validation Parameter	Acceptance Criteria	Typical Result
Linearity ()		(Range: 1–100 µg/mL)
Accuracy (Recovery)		
Precision (Repeatability)	RSD	
LOD (UV Method)	S/N > 3	µg/mL
LOQ (UV Method)	S/N > 10	µg/mL

Visualization of Analytical Logic

Figure 1: Analytical Workflow Logic

This diagram illustrates the decision-making process for selecting the correct quantification method and the critical control points in the workflow.

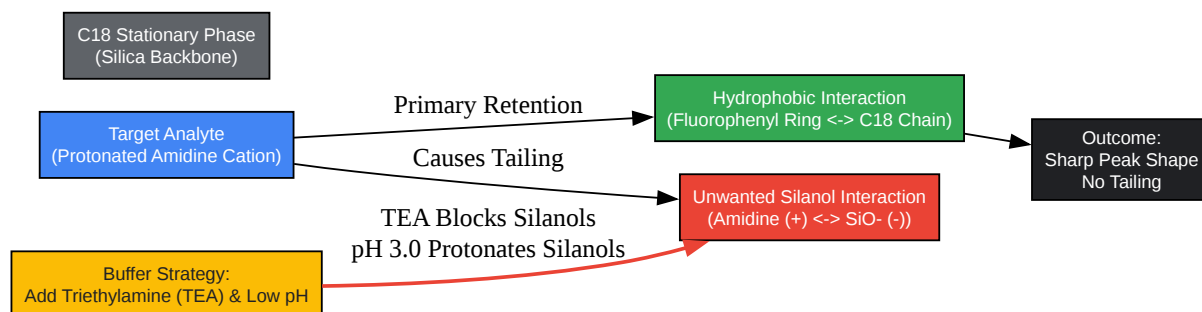


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Caption: Decision matrix for selecting between HPLC-UV and LC-MS/MS based on sensitivity requirements and sample matrix.

Figure 2: Chemical Interaction & Separation Mechanism

This diagram details the specific interactions occurring inside the HPLC column, explaining why the proposed buffer system is necessary.



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Caption: Mechanistic view of the separation. TEA and low pH are required to block unwanted ionic interactions that cause peak tailing.

References

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